

A Comprehensive Technical Guide to the Physicochemical Properties of 3-(2-Methoxyethoxy)propylamine

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)propylamine

Cat. No.: B1266703

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Introduction

3-(2-Methoxyethoxy)propylamine, with CAS number 54303-31-0, is a primary amine that serves as a versatile intermediate in various chemical syntheses.^[1] Its unique molecular structure, featuring both an ether and an amine functional group, makes it a valuable building block in the production of a range of compounds, including dyes and corrosion inhibitors. This guide provides a detailed overview of its core physicochemical properties, synthesis, and safety information, presented in a format tailored for technical experts in the field.

Physicochemical Properties

The fundamental physicochemical characteristics of **3-(2-Methoxyethoxy)propylamine** are summarized in the table below. This data is essential for its handling, application in synthetic protocols, and for computational modeling.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ NO ₂	[2][3]
Molecular Weight	133.19 g/mol	[2][3][4]
Appearance	Clear liquid	[4]
Odor	Characteristic amine-like	[4]
Boiling Point	~170 - 175 °C	[4]
186.2 ± 15.0 °C at 760 mmHg	[5]	
79 °C @ 12 Torr	[3]	
Density	~0.92 - 0.94 g/cm ³	[4]
0.9 ± 0.1 g/cm ³	[5]	
Solubility in Water	Soluble to a certain extent	[4]
Flash Point	~60 - 70 °C	[4]
Vapor Pressure	Low at room temperature	[4]
Purity	≥95%	[2]
Topological Polar Surface Area (TPSA)	44.48 Å ²	[2]
LogP	-0.0018	[2]
Hydrogen Bond Acceptors	3	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	6	[2]

Synthesis of 3-(2-Methoxyethoxy)propylamine

The primary method for the industrial synthesis of **3-(2-Methoxyethoxy)propylamine** involves a two-step process: a condensation reaction followed by a hydrogenation reaction.[1][6]

Experimental Protocol:

Step 1: Condensation Reaction

- Ethylene glycol monomethyl ether is charged into a reactor.
- Sodium methoxide and hydroquinone are added to the reactor while stirring.[\[1\]](#)
- Acrylonitrile is then added dropwise. The molar ratio of ethylene glycol monomethyl ether to acrylonitrile is maintained at 1:1 to 1:1.1.[\[1\]](#)
- The reaction temperature is kept between 25 and 30 °C during the addition of acrylonitrile.[\[1\]](#)
- After the addition is complete, the reaction mixture is maintained at the same temperature for approximately 60 minutes to ensure the completion of the condensation reaction, yielding 3-(2-methoxyethoxy)-propionitrile.[\[1\]](#)

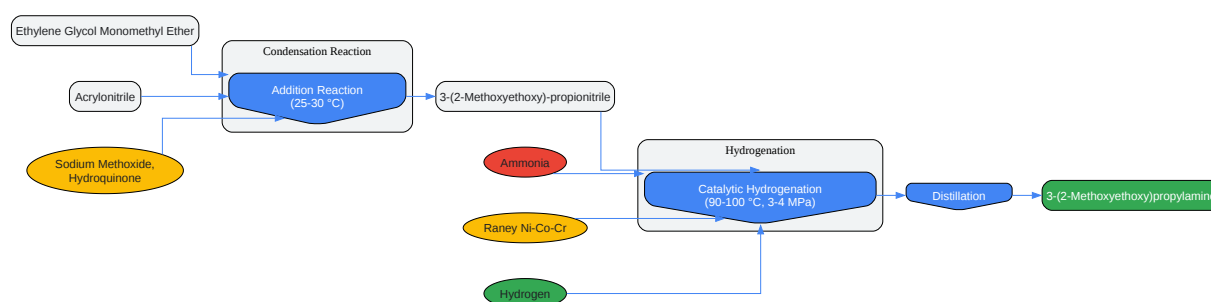
Step 2: Hydrogenation Reaction

- The resulting 3-(2-methoxyethoxy)-propionitrile is transferred to a hydrogenation reactor.
- Ammonia is introduced into the reactor.[\[1\]](#)
- The liquid-phase catalytic hydrogenation is carried out in the presence of a Raney nickel-cobalt-chromium composite catalyst.[\[1\]](#)
- The reaction is conducted at a temperature of 90-100 °C and a pressure of 3-4 MPa for about 4 hours.[\[1\]](#)
- The weight ratio of 3-(2-methoxyethoxy)-propionitrile to the catalyst to ammonia is approximately 4000-4500 : 20-30 : 8500-9000.[\[1\]](#)

Step 3: Purification

- Following the hydrogenation, the crude product is purified by distillation.[\[1\]](#)
- A small amount of low-boiling fraction is first removed at normal pressure.[\[1\]](#)
- The main middle fraction, which is the purified **3-(2-Methoxyethoxy)propylamine**, is then collected.[\[1\]](#)

Synthesis Workflow



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Caption: Synthesis workflow of **3-(2-Methoxyethoxy)propylamine**.

Safety Information

3-(2-Methoxyethoxy)propylamine is classified as a hazardous chemical. It is harmful if swallowed and can cause severe skin burns and eye damage.^{[7][8]} It is also harmful to aquatic life with long-lasting effects.^{[7][8]} Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this substance.^[7] It should be stored in a cool, dry, well-ventilated area away from heat sources and incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.^[4]^[7]

Applications

3-(2-Methoxyethoxy)propylamine is a valuable intermediate in the chemical industry. Its primary applications include:

- **Dye Synthesis:** It serves as a key intermediate in the synthesis of certain disperse dyes.^[1]
- **Corrosion Inhibition:** It is used as a corrosion inhibitor, particularly in the petrochemical industry.^[1]
- **Emulsification:** It can be used as an ionic emulsifier.^[1]

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